

# FPL 14294 stability and storage conditions

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## Compound of Interest

Compound Name: *Fpl 14294*

Cat. No.: *B1673591*

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## FPL 14294 Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information on the stability and storage of **FPL 14294**, a cholecystokinin octapeptide (CCK-8) analog. The following guidelines are based on best practices for handling peptides and CCK-8 analogs to ensure the integrity and performance of the compound in your experiments.

## Frequently Asked Questions (FAQs)

Q1: How should I store lyophilized **FPL 14294** upon receipt?

A: Upon receiving the lyophilized peptide, it is recommended to store it at -20°C or colder for long-term stability.<sup>[1][2][3]</sup> For short-term storage, 4°C is acceptable for days to weeks.<sup>[2][4]</sup> It is crucial to keep the container tightly sealed and protected from bright light.

Q2: What is the recommended procedure for preparing a stock solution of **FPL 14294**?

A: Before opening the vial, allow the lyophilized peptide to equilibrate to room temperature in a desiccator to prevent moisture absorption. There is no universal solvent for all peptides, so the optimal solvent may require some testing. A general approach is to first try sterile distilled water. If the peptide has a basic character, a small amount of dilute acetic acid (e.g., 0.1%) can be used. For acidic peptides, dilute ammonium hydroxide may be necessary. For very hydrophobic peptides, organic solvents like DMSO or DMF may be required, followed by

dilution with an aqueous buffer. It is advisable to test the solubility of a small portion of the peptide first.

Q3: How should I store **FPL 14294** in solution?

A: Peptide solutions are significantly less stable than the lyophilized powder. For optimal stability, stock solutions should be aliquoted into single-use volumes and stored at -20°C or colder. Avoid repeated freeze-thaw cycles, as this can lead to degradation. For CCK-8, reconstituted solutions are noted to be stable for up to one month when stored at -20°C.

Q4: Which amino acids in the **FPL 14294** sequence might be prone to degradation?

A: While the exact sequence of **FPL 14294** may not be publicly available, peptides containing certain amino acids are known to have limited stability. These include Cysteine (Cys), Methionine (Met), Tryptophan (Trp), Asparagine (Asn), and Glutamine (Gln). Peptides with these residues are more susceptible to oxidation and other forms of degradation.

Q5: What is the stability of **FPL 14294** in plasma?

A: Specific data for **FPL 14294** is not available, but studies on CCK-8 and its analogs in human and rat plasma show that they can be degraded by aminopeptidases. The half-life of sulfated CCK-8 in human plasma is approximately 50 minutes, while in rat plasma it is around 17 minutes. This suggests that **FPL 14294** may have a limited half-life in biological samples.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the peptide	The peptide may have specific solubility requirements based on its amino acid composition.	- First, try sterile, distilled water. - If the peptide is basic, try adding a small amount of 0.1% acetic acid. - If the peptide is acidic, a small amount of dilute ammonium hydroxide can be used. - For very hydrophobic peptides, dissolve in a minimal amount of an organic solvent like DMSO, then slowly add to your aqueous buffer. - Sonication can also aid in dissolution.
Loss of peptide activity in experiments	- Improper storage of the lyophilized powder or solution. - Repeated freeze-thaw cycles of the stock solution. - Degradation of the peptide in solution.	- Ensure the lyophilized peptide is stored at -20°C or colder. - Aliquot stock solutions to avoid multiple freeze-thaw cycles. - Prepare fresh working solutions from a frozen stock aliquot for each experiment. - For sensitive peptides, it is best to use freshly prepared solutions.
Inconsistent experimental results	- Inaccurate peptide concentration due to moisture absorption by the lyophilized powder. - Degradation of the peptide over time.	- Allow the vial to warm to room temperature before opening to prevent condensation. - Weigh out the required amount quickly and reseal the vial tightly. - Use fresh stock solutions and handle them as recommended.

## Stability and Storage Conditions Summary

Form	Storage Temperature	Duration	Key Considerations
Lyophilized Powder	-20°C or colder	Long-term (years)	Keep in a tightly sealed container, protected from light. Allow to warm to room temperature before opening.
4°C	Short-term (days to weeks)		
In Solution	-20°C or colder	Short-term (up to 1 month for CCK-8)	Aliquot to avoid freeze-thaw cycles. Use sterile buffers.

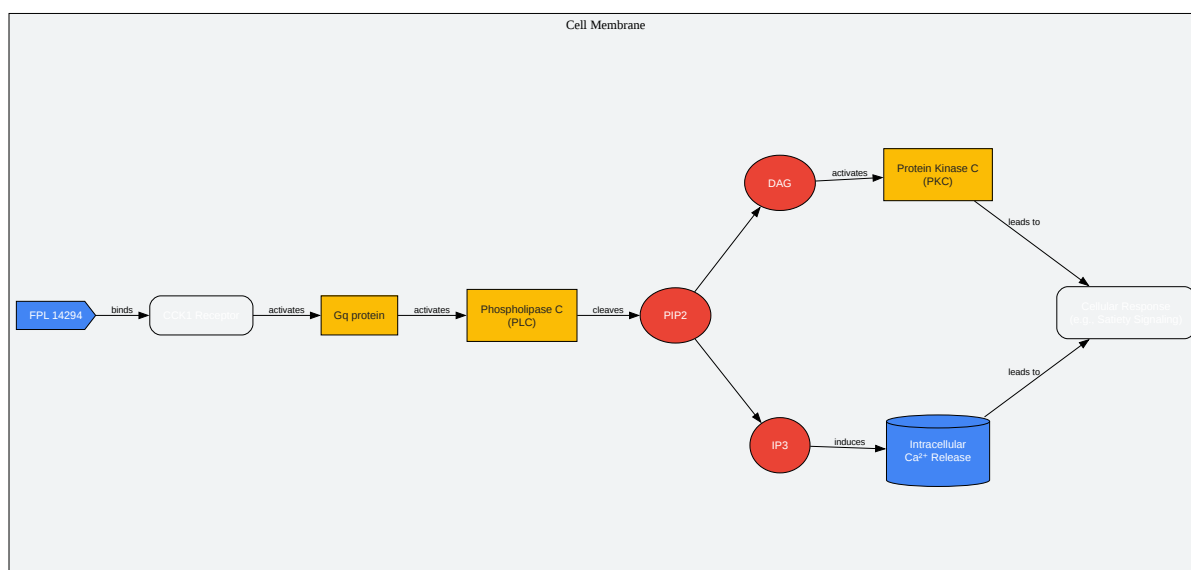
## Experimental Protocols

### General Protocol for Reconstitution of Lyophilized Peptide:

- Bring the vial of lyophilized **FPL 14294** to room temperature in a desiccator.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Based on the peptide's properties (if known) or through small-scale solubility tests, select an appropriate solvent (e.g., sterile water, dilute acetic acid, or an organic solvent like DMSO).
- Slowly add the desired volume of the solvent to the vial to achieve the target stock concentration.
- Gently vortex or sonicate to ensure the peptide is fully dissolved. Avoid vigorous shaking which can cause aggregation.
- Once dissolved, aliquot the stock solution into smaller, single-use volumes in low-protein-binding tubes.
- Store the aliquots at -20°C or colder until use.

## FPL 14294 Signaling Pathway

**FPL 14294** is an agonist for the cholecystokinin 1 (CCK1) receptor. The diagram below illustrates the primary signaling pathway initiated by the activation of the CCK1 receptor.



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Caption: CCK1 Receptor Signaling Pathway activated by **FPL 14294**.

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